

Cerberic Acid B: A Technical Overview of an Understudied Fungal Metabolite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cerberic acid B*

Cat. No.: *B8023214*

[Get Quote](#)

Disclaimer: Scientific literature providing in-depth, specific data on **Cerberic acid B** is exceptionally limited. This guide provides a comprehensive overview based on the available chemical information and places it within the broader context of its chemical class, polyketides derived from *Aspergillus* species. The experimental protocols, biological activities, and mechanisms of action described herein are based on general methodologies and common findings for related fungal secondary metabolites and should be considered hypothetical for **Cerberic acid B** until specific research is published.

Introduction

Cerberic acid B is a natural product identified as a secondary metabolite from fungi of the *Aspergillus* genus.^[1] Secondary metabolites are organic compounds that are not directly involved in the normal growth, development, or reproduction of an organism but often play a role in defense and environmental interactions. Fungal polyketides, the class to which **Cerberic acid B** likely belongs, are known for their structural diversity and a wide range of biological activities, making them a subject of interest in pharmacology and drug development.^{[2][3][4]}

Initial information suggests that **Cerberic acid B** may possess properties relevant to modulating inflammatory responses and inhibiting microbial growth, though specific studies are not available to substantiate these claims.^[1]

Chemical Properties

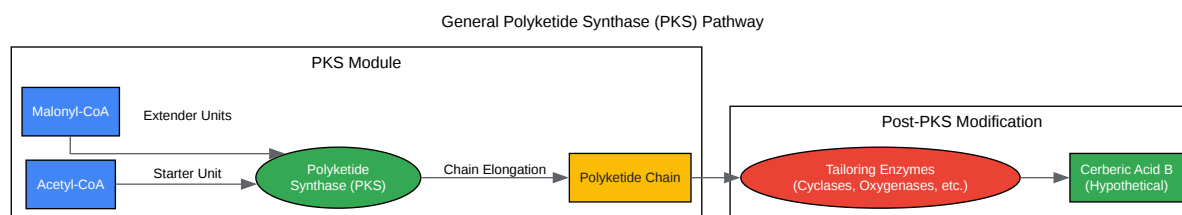
The basic chemical and physical properties of **Cerberic acid B** are summarized in the table below.

Property	Value	Reference
CAS Number	1309362-77-3	[1][5]
Molecular Formula	C10H10O5	[1][5][6]
Molecular Weight	210.18 g/mol	[1][5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[5]
Physical Form	Powder	[5]

Note: One study mentions the isolation of "Cerberic acids A and B" from the plant *Cerbera manghas*.^{[7][8]} However, the compound with the CAS number 1309362-77-3 is consistently listed by chemical suppliers as being of fungal origin.

Biosynthesis

While the specific biosynthetic pathway for **Cerberic acid B** has not been elucidated, as a putative fungal polyketide, it is likely synthesized by a Type I polyketide synthase (PKS).^{[9][10]} Fungal PKSs are large, multi-domain enzymes that catalyze the iterative condensation of small carboxylic acid units, primarily acetyl-CoA and malonyl-CoA, to generate a polyketide chain.^[9] ^[11] The domains within the PKS, such as ketosynthase (KS), acyltransferase (AT), and acyl carrier protein (ACP), work in a coordinated fashion to build the carbon skeleton.^{[10][11]} Subsequent modifications by other enzymes, such as cyclases, oxygenases, and tailoring enzymes, would then lead to the final structure of **Cerberic acid B**.



[Click to download full resolution via product page](#)

Caption: A simplified diagram of the hypothetical biosynthetic pathway of **Cerberic acid B** via a Polyketide Synthase (PKS).

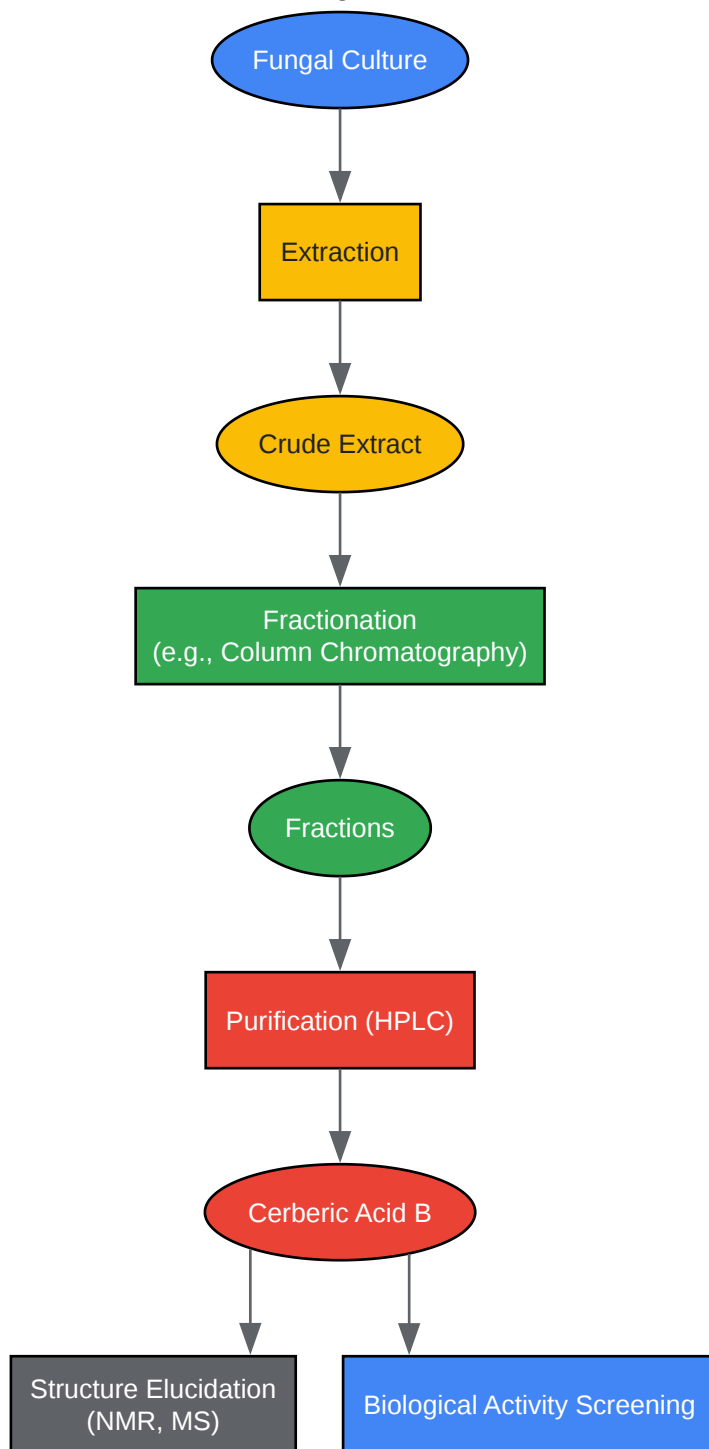
Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Cerberic acid B** have not been published. However, general methods for isolating secondary metabolites from *Aspergillus* cultures are well-established.

General Isolation and Purification Protocol

- Fermentation: *Aspergillus* sp. is cultured in a suitable liquid or solid medium to encourage the production of secondary metabolites.^{[12][13]}
- Extraction: The fungal biomass and/or the culture broth are extracted with an organic solvent such as ethyl acetate, methanol, or a mixture of solvents.^{[12][14][15]}
- Fractionation: The crude extract is then subjected to column chromatography (e.g., silica gel or Sephadex) to separate the components based on polarity.^[14]
- Purification: Fractions containing the compound of interest are further purified using techniques like High-Performance Liquid Chromatography (HPLC) to yield the pure compound.^[13]

General Workflow for Fungal Natural Product Discovery



[Click to download full resolution via product page](#)

Caption: A general experimental workflow for the isolation and characterization of a fungal natural product like **Cerberic acid B**.

Characterization Methods

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the purified compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H , ^{13}C) and 2D (COSY, HMBC, HSQC) NMR experiments are crucial for elucidating the chemical structure, including the connectivity of atoms and stereochemistry.

Biological Activity and Potential Applications

While there is a general suggestion of anti-inflammatory and antimicrobial activities for **Cerberic acid B**, no specific studies with quantitative data are available.^[1] Polyketides from *Aspergillus* are known to exhibit a wide range of biological effects, including antibacterial, antifungal, and anti-inflammatory properties.^{[2][3][4]}

Hypothetical Quantitative Data

The following table presents a hypothetical summary of quantitative data that would be determined in preclinical studies. This data is for illustrative purposes only and is not based on experimental results for **Cerberic acid B**.

Assay Type	Target	Metric	Hypothetical Value
Anti-inflammatory	LPS-stimulated RAW 264.7 macrophages	NO Production IC50	15 μM
Cyclooxygenase-2 (COX-2)	Enzyme Inhibition IC50	10 μM	
Antimicrobial	Staphylococcus aureus	Minimum Inhibitory Concentration (MIC)	32 $\mu\text{g/mL}$
Candida albicans	Minimum Inhibitory Concentration (MIC)	16 $\mu\text{g/mL}$	
Cytotoxicity	HeLa cell line	CC50	> 100 μM

Mechanism of Action

The mechanism of action for **Cerberic acid B** is unknown. However, many anti-inflammatory natural products exert their effects by modulating key signaling pathways involved in the inflammatory response. A common target is the Nuclear Factor-kappa B (NF-κB) pathway, which plays a central role in regulating the expression of pro-inflammatory genes.^{[16][17][18]}

Hypothetical Signaling Pathway Modulation

A plausible, yet unconfirmed, mechanism for the potential anti-inflammatory activity of **Cerberic acid B** could be the inhibition of the NF-κB signaling pathway. This could occur through the inhibition of IκB kinase (IKK), which would prevent the degradation of IκBα and the subsequent translocation of the NF-κB p65/p50 dimer to the nucleus.

Caption: A diagram showing the hypothetical inhibition of the NF-κB signaling pathway by **Cerberic acid B** as a potential anti-inflammatory mechanism.

Conclusion

Cerberic acid B represents a fungal natural product with potential for further investigation. However, the current body of scientific literature is insufficient to draw firm conclusions about its biological activities and therapeutic potential. This guide has provided a framework for understanding **Cerberic acid B** based on its classification as a fungal polyketide. Future research, including its isolation from a confirmed *Aspergillus* source, full structural elucidation, and comprehensive biological screening, is necessary to uncover the true pharmacological value of this compound. Researchers in drug discovery are encouraged to pursue these studies to fill the existing knowledge gap.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cerberic acid B | 1309362-77-3 | JCC36277 | Biosynth [biosynth.com]
- 2. Polyketides as Secondary Metabolites from the Genus *Aspergillus* - PMC [pmc.ncbi.nlm.nih.gov]

- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. Cerberic acid B CAS#: 1309362-77-3 [m.chemicalbook.com]
- 6. Cerberic acid B | C₁₀H₁₀O₅ | CID 91886686 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Cerberic acid | CAS:65597-44-6 | Iridoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 8. Cerberic acid | CAS:65597-44-6 | Manufacturer ChemFaces [chemfaces.com]
- 9. Unraveling polyketide synthesis in members of the genus *Aspergillus* - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Polyketide synthase - Wikipedia [en.wikipedia.org]
- 11. Phylogenetic Study of Polyketide Synthases and Nonribosomal Peptide Synthetases Involved in the Biosynthesis of Mycotoxins - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Comprehensive guide to extracting and expressing fungal secondary metabolites: *Aspergillus fumigatus* as a case study - PMC [pmc.ncbi.nlm.nih.gov]
- 13. awprotocols.s3.amazonaws.com [awprotocols.s3.amazonaws.com]
- 14. mdpi.com [mdpi.com]
- 15. Frontiers | Secondary Metabolite Dereplication and Phylogenetic Analysis Identify Various Emerging Mycotoxins and Reveal the High Intra-Species Diversity in *Aspergillus flavus* [frontiersin.org]
- 16. researchgate.net [researchgate.net]
- 17. The Nuclear Factor NF-κB Pathway in Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 18. NF-κB Signaling | Cell Signaling Technology [cellsignal.com]
- To cite this document: BenchChem. [Cerberic Acid B: A Technical Overview of an Understudied Fungal Metabolite]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8023214#aspergillus-derived-cerberic-acid-b>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com